

# An In-depth Technical Guide to Tungsten Tetrachloride: Physical and Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tungsten(IV) chloride

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Tungsten tetrachloride ( $\text{WCl}_4$ ), an inorganic compound, presents as a black, diamagnetic solid. [1][2] It is a significant compound of interest in research as one of the few binary tungsten chlorides.[1] This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and reactivity, tailored for a technical audience.

## Physical Properties of Tungsten Tetrachloride

Tungsten tetrachloride is a crystalline solid with a dark brown to black or gray powder appearance.[3][4][5] It is sensitive to moisture and decomposes upon heating.[5] A summary of its key physical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	WCl <sub>4</sub>	[3][4][6]
Molecular Weight	325.65 g/mol	[1]
Appearance	Black crystalline solid, dark brown to black solid, gray powder	[3][4][5]
Melting Point	Decomposes at 300 °C, 450 °C	[1][4]
Boiling Point	338.99 °C	[5]
Density	4.62 g/cm <sup>3</sup>	[1]
Solubility	Soluble in hydrochloric acid and carbon tetrachloride.[6] It is also described as an excellent water-soluble crystalline tungsten source.[7]	

## Chemical Properties and Reactivity

Tungsten tetrachloride is a highly reactive covalent compound where tungsten is in the +4 oxidation state.[3][4] It is a strong oxidant that can react violently with many substances.[6][8]

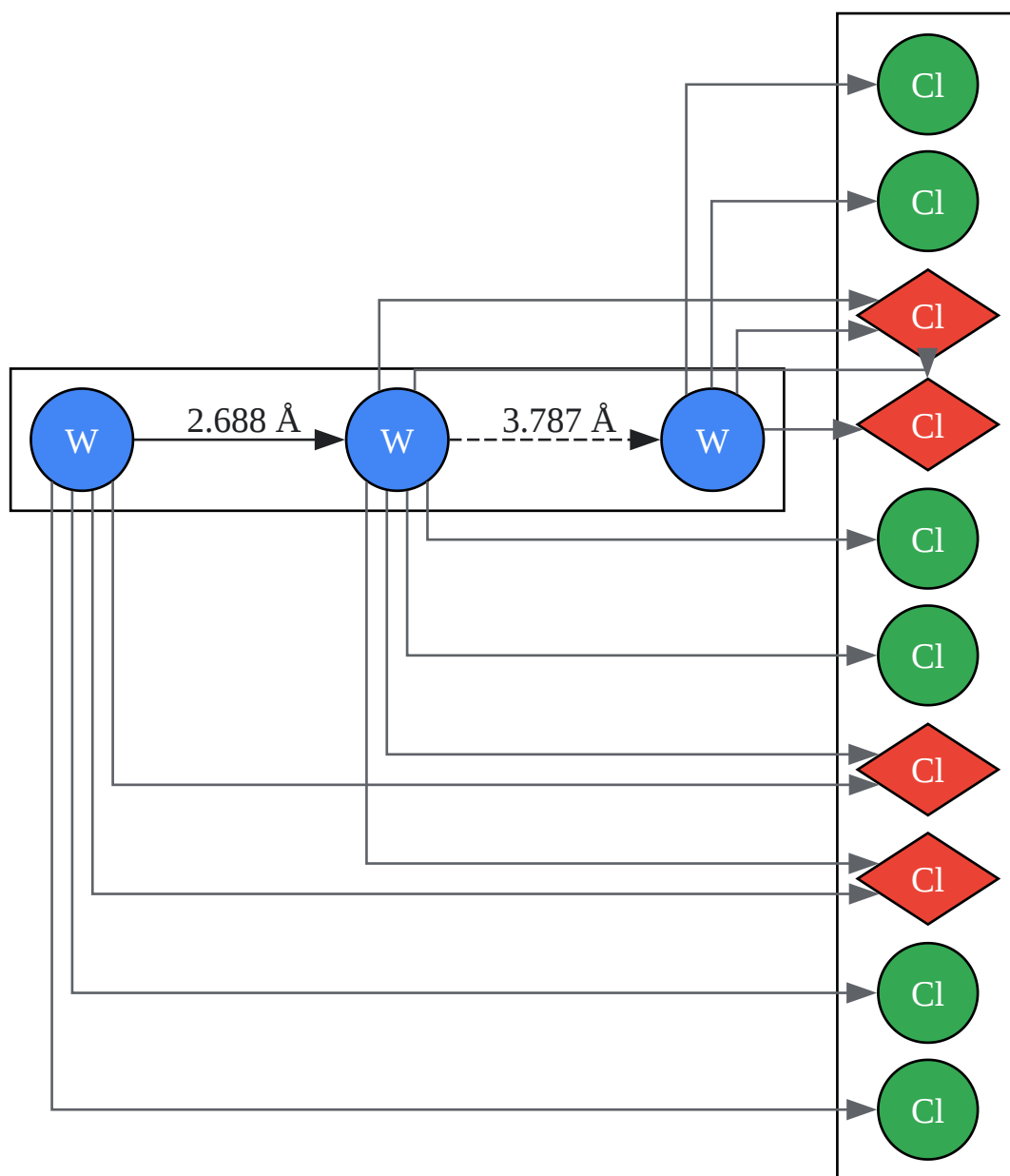
**Reactivity with Water:** It is highly reactive with water and moisture, leading to hydrolysis that forms tungsten oxides and hydrochloric acid.[3][9] This moisture sensitivity necessitates handling in a dry, inert atmosphere.[10][11]

**Lewis Acidity:** WCl<sub>4</sub> acts as a Lewis acid, forming adducts with Lewis bases. For instance, it reacts with ethers like diethyl ether and acetonitrile to form well-defined adducts.[9][12]

**Reduction:** **Tungsten(IV) chloride** can be reduced by sodium in tetrahydrofuran (THF) to yield a ditungsten(III) heptachloride derivative.[1]

## Crystal Structure

Tungsten tetrachloride possesses a polymeric structure.[1][5] This structure consists of linear chains of tungsten atoms, with each tungsten atom in an octahedral geometry.[1][5] Four of the six chloride ligands surrounding each tungsten center are bridging ligands. The tungsten-tungsten separations along the chain are alternating between bonding (2.688 Å) and non-bonding (3.787 Å).[1][2]



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Caption: Polymeric chain structure of Tungsten Tetrachloride.

## Experimental Protocols

### Synthesis of Tungsten Tetrachloride

A common and optimal method for the synthesis of tungsten tetrachloride is through the reduction of tungsten hexachloride (WCl<sub>6</sub>).<sup>[1]</sup>

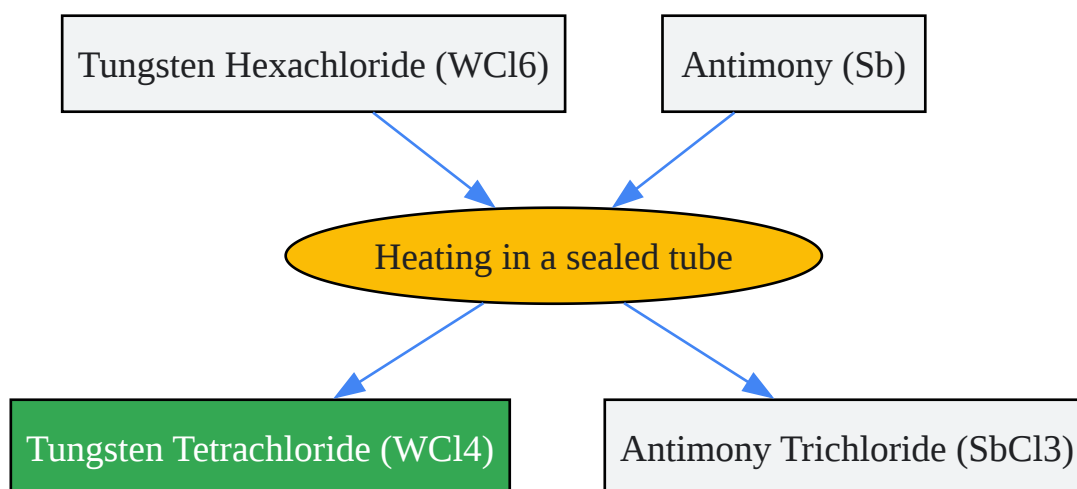
Reactants:

- Tungsten hexachloride (WCl<sub>6</sub>)
- Antimony (Sb)

Procedure:

- The reaction is typically carried out in a sealed tube under an inert atmosphere to prevent oxidation and hydrolysis.
- Tungsten hexachloride is mixed with a stoichiometric amount of antimony powder.
- The mixture is heated, leading to the reduction of WCl<sub>6</sub> to WCl<sub>4</sub> and the formation of antimony trichloride (SbCl<sub>3</sub>).
- The reaction proceeds according to the following equation:  $3 \text{WCl}_6 + 2 \text{Sb} \rightarrow 3 \text{WCl}_4 + 2 \text{SbCl}_3$ <sup>[1]</sup>
- After the reaction is complete, the products are cooled.
- Tungsten tetrachloride can be separated from the more volatile antimony trichloride by sublimation or extraction.

Other reducing agents that have been reported for this synthesis include red phosphorus, tungsten hexacarbonyl, gallium, and tin.<sup>[1][2]</sup>



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Caption: Synthesis of WCl<sub>4</sub> via reduction of WCl<sub>6</sub>.

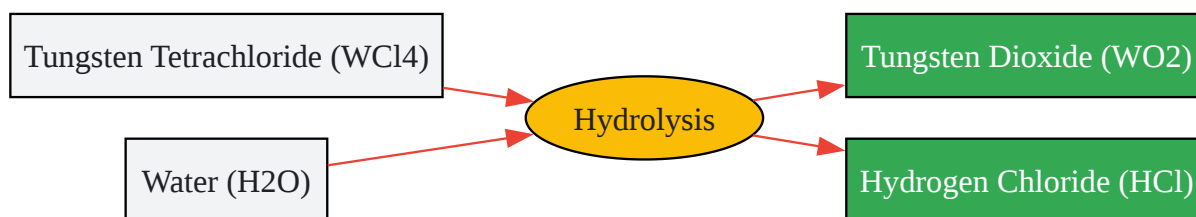
## Key Chemical Reactions

### Hydrolysis

Tungsten tetrachloride reacts readily with water, resulting in its decomposition. This reaction produces tungsten oxides and hydrogen chloride gas, which is toxic.[3][8]

Reaction:  $\text{WCl}_4 + 2\text{H}_2\text{O} \rightarrow \text{WO}_2 + 4\text{HCl}$

This reaction highlights the importance of handling WCl<sub>4</sub> in a moisture-free environment.



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Caption: Hydrolysis reaction of Tungsten Tetrachloride.

## Safety and Handling

Tungsten tetrachloride is a hazardous substance that causes severe skin burns and eye damage.[10] It is corrosive and harmful if swallowed.[13] Contact with water liberates toxic gas.[10][13]

#### Handling Precautions:

- Avoid all personal contact, including inhalation.[10]
- Work in a well-ventilated area or under a fume hood.[3]
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[3][10]
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture and air.[11]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[14]
- Keep the container tightly closed.[14]
- Store away from incompatible materials such as bases, strong oxidizing agents, strong acids, and reducing agents.[11]
- Do not use aluminum or galvanized containers for storage.[10]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tungsten Tetrachloride: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082317#tungsten-tetrachloride-physical-and-chemical-properties]

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